

# Application Notes and Protocols for Friedel-Crafts Acylation using $\text{AlCl}_3$

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## Compound of Interest

Compound Name: Aluminum hexachloride

Cat. No.: B577126

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## Introduction

The Friedel-Crafts acylation is a cornerstone of organic synthesis, providing a robust method for the introduction of an acyl group onto an aromatic ring. This electrophilic aromatic substitution reaction, catalyzed by a Lewis acid such as aluminum chloride ( $\text{AlCl}_3$ ), is instrumental in the synthesis of aromatic ketones. These ketones are pivotal intermediates in the production of a wide array of fine chemicals, pharmaceuticals, and fragrances.

A key advantage of the Friedel-Crafts acylation over the related alkylation is the deactivating nature of the acyl group, which prevents polysubstitution and leads to cleaner reaction profiles. Furthermore, the acylium ion intermediate is resonance-stabilized and does not undergo rearrangement, ensuring predictable regioselectivity. These application notes provide a comprehensive, step-by-step protocol for performing a Friedel-Crafts acylation reaction using aluminum chloride as the catalyst.

## Reaction Mechanism and Key Parameters

The Friedel-Crafts acylation proceeds through a well-established multi-step mechanism:

- **Formation of the Acylium Ion:** The Lewis acid catalyst,  $\text{AlCl}_3$ , reacts with the acyl halide (or anhydride) to form a highly electrophilic acylium ion. This ion is stabilized by resonance.

- **Electrophilic Attack:** The electron-rich aromatic ring acts as a nucleophile, attacking the acylium ion to form a resonance-stabilized carbocation intermediate known as an arenium ion or sigma complex.
- **Deprotonation:** A weak base, typically  $\text{AlCl}_4^-$ , removes a proton from the arenium ion, restoring the aromaticity of the ring and regenerating the  $\text{AlCl}_3$  catalyst. However, the ketone product forms a stable complex with  $\text{AlCl}_3$ , necessitating a stoichiometric amount of the catalyst.<sup>[1]</sup>
- **Work-up:** The reaction is quenched with water or dilute acid to decompose the aluminum chloride-ketone complex and liberate the final product.

## Quantitative Data Summary

The following table summarizes typical reaction conditions and yields for the Friedel-Crafts acylation of various aromatic substrates.

Aromatic Substrate	Acylating Agent	Solvent	Temperature (°C)	Reaction Time (h)	Product	Yield (%)
Benzene	Acetyl Chloride	Benzene (excess)	Reflux (60)	0.5	Acetophenone	Not specified
Toluene	Acetyl Chloride	Dichloromethane	0 to RT	Not specified	4-Methylacetophenone (major)	Not specified
Anisole	Propionyl Chloride	Dichloromethane	0 to RT	0.25	4'-Methoxypropiofenone	Not specified
Anisole	Acetic Anhydride	Dichloromethane	Reflux	Not specified	4-Methoxyacetophenone	85.7[2]
Naphthalene	Acetyl Chloride	Dichloromethane	0	1-2	1-Acetylnaphthalene (kinetic)	Not specified
Naphthalene	Acetyl Chloride	Nitrobenzene	RT to 60	4-6	2-Acetylnaphthalene (thermodynamic)	Not specified

Note: Yields are highly dependent on the specific reaction scale, purity of reagents, and experimental technique.

## Experimental Protocol: Synthesis of 4-Methylacetophenone

This protocol details the acylation of toluene with acetyl chloride.

## Materials:

- Toluene (dried over anhydrous  $\text{CaCl}_2$ )
- Acetyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ , anhydrous)
- Concentrated hydrochloric acid ( $\text{HCl}$ )
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ice

## Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Reflux condenser with a drying tube (e.g., filled with  $\text{CaCl}_2$ )
- Magnetic stirrer and stir bar
- Ice bath
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

#### Procedure:

##### Reaction Setup:

- Ensure all glassware is thoroughly dried in an oven and assembled while hot to prevent moisture contamination.
- To a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser topped with a drying tube, add anhydrous aluminum chloride (14.7 g, 0.11 mol).
- Add 50 mL of anhydrous dichloromethane to the flask.
- Cool the stirred suspension to 0-5 °C in an ice bath.

##### Reagent Addition:

- In the dropping funnel, prepare a solution of acetyl chloride (7.85 g, 0.10 mol) in 20 mL of anhydrous dichloromethane.
- Add the acetyl chloride solution dropwise to the cold  $\text{AlCl}_3$  suspension over 15-20 minutes. An exothermic reaction will occur, and HCl gas will be evolved. Maintain the temperature below 10 °C.
- After the addition is complete, prepare a solution of toluene (9.21 g, 0.10 mol) in 20 mL of anhydrous dichloromethane in the dropping funnel.
- Add the toluene solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0-5 °C.

##### Reaction and Work-up:

- After the addition of toluene is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1 hour. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture again in an ice bath.

- Very slowly and carefully, pour the reaction mixture onto a mixture of crushed ice (100 g) and concentrated HCl (20 mL) in a large beaker with vigorous stirring. This step is highly exothermic and will generate HCl gas. Perform this in a well-ventilated fume hood.
- Transfer the quenched mixture to a separatory funnel.
- Separate the organic layer. Extract the aqueous layer with dichloromethane (2 x 30 mL).
- Combine the organic extracts and wash successively with water (50 mL), saturated sodium bicarbonate solution (50 mL, caution: CO<sub>2</sub> evolution), and brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.

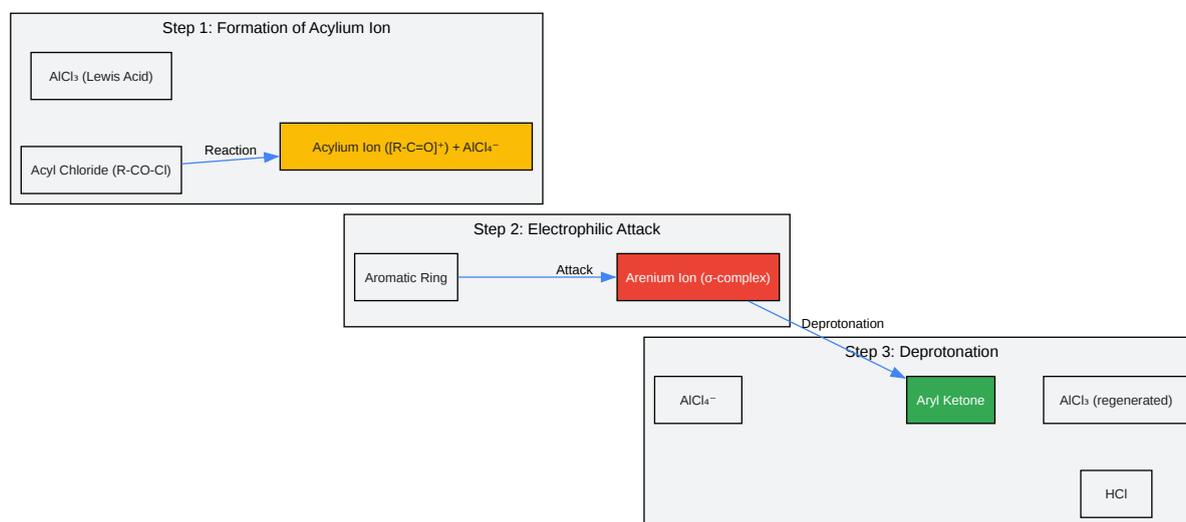
#### Purification:

- The crude product can be purified by vacuum distillation to yield pure 4-methylacetophenone.

## Safety Precautions

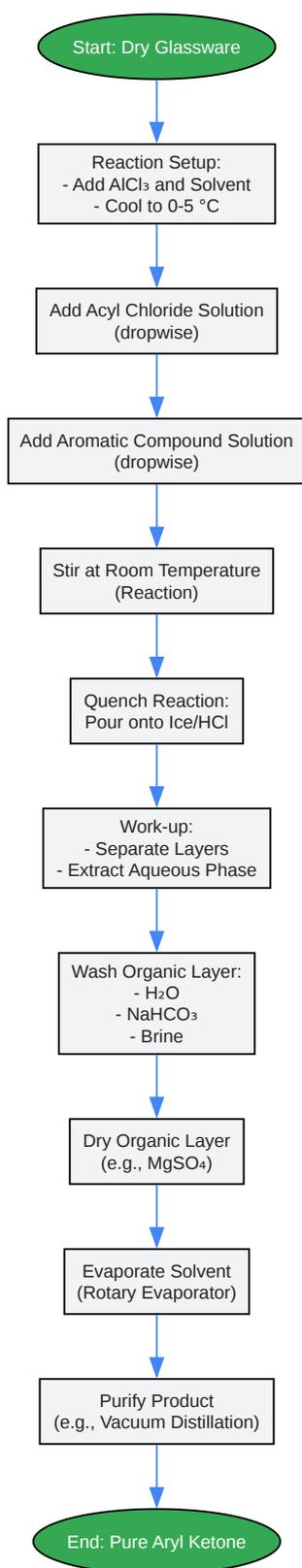
- Aluminum chloride (AlCl<sub>3</sub>) is a corrosive and moisture-sensitive solid. It reacts violently with water, releasing heat and HCl gas. Handle in a fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Acyl chlorides (e.g., acetyl chloride) are corrosive, lachrymatory (tear-producing), and react with moisture. Handle with extreme care in a fume hood.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Use only in a well-ventilated fume hood.
- The reaction and work-up are exothermic and produce corrosive HCl gas. Ensure adequate cooling and ventilation.

## Visualizations



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Caption: Mechanism of Friedel-Crafts Acylation.



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Caption: Experimental Workflow for Friedel-Crafts Acylation.

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## References

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